

Unraveling the Timeline of Alkaline Magmatism: Geochronological Dating of Nepheline Syenite Intrusions

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Compound of Interest

Compound Name: Nepheline syenite

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Nepheline syenites are a group of silica-undersaturated intrusive igneous rocks primarily composed of nepheline and alkali feldspar.[1][2] Their formation is often associated with continental rift zones, intraplate hotspots, and post-orogenic extensional settings.[3] The precise dating of **nepheline syenite** intrusions is crucial for understanding the timing of alkaline magmatism, tectonic events, and the formation of associated rare earth element (REE) and other mineral deposits.[4][5] This document provides detailed application notes and experimental protocols for the geochronological dating of **nepheline syenite** intrusions, tailored for researchers in the geological and material sciences.

Key Geochronological Dating Methods

Several radiometric dating techniques are commonly employed to determine the emplacement age of **nepheline syenite** intrusions. The choice of method depends on the mineralogy of the rock, the expected age, and the specific geological questions being addressed. The most frequently used methods include Uranium-Lead (U-Pb), Argon-Argon (Ar-Ar), Rubidium-Strontium (Rb-Sr), and Samarium-Neodymium (Sm-Nd) dating.

Data Summary: Geochronological Ages of Nepheline Syenite Intrusions

The following tables summarize quantitative age data from various **nepheline syenite** intrusions worldwide, categorized by the dating method used.

Table 1: U-Pb Geochronology of **Nepheline Syenites**

Location	Mineral Dated	Age (Ma)	Analytical Method	Reference
Rengali Province, eastern India	Zircon	1322 ± 8	LA-ICP-MS	[6]
Massif Central, France	Zircon	956 ± 11 kyr	LA-ICP-MS	[7]
Seiland Magmatic Province, Norway	Zircon	531 ± 2	Not Specified	[8]
Seiland Magmatic Province, Norway	Zircon	523 ± 2	Not Specified	[8]
Berdyaush pluton, South Urals	Zircon	1332 ± 37	Not Specified	[9]
Ditrău Alkaline Massif, Romania	Zircon	232.4 ± 3.3	in situ U-Pb	[10]
Ditrău Alkaline Massif, Romania	Titanite	225.3 ± 2.7	in situ U-Pb	[10]
Ditrău Alkaline Massif, Romania	Zircon	230.6 ± 2.4	in situ U-Pb	[10]
El Jordán, Guaviare, Colombia	Zircon	Neoproterozoic-Cambrian	LA-ICP-MS	[11]

Table 2: Ar-Ar Geochronology of **Nepheline Syenites** and Associated Alkaline Rocks

Location	Mineral Dated	Age (Ma)	Analytical Method	Reference
Serra Negra, Brazil	Biotite	83.6 ± 2.5	K-Ar	[12]
Serra Negra, Brazil	Biotite	83.8 ± 2.5	K-Ar	[12]
Ditrău Alkaline Massif, Romania	Amphibole	238.6 ± 8.9	K-Ar	[10]
Ditrău Alkaline Massif, Romania	Biotite	196.3 ± 7.4	K-Ar	[10]
Etinde, Cameroon	Nephelinite	0.572 ± 0.032	Ar-Ar	[13]
Etinde, Cameroon	Nephelinite	0.5152 ± 0.0073	Ar-Ar	[13]
Burpala Massif, Russia	Phlogopite	301 ± 4	$^{40}\text{Ar}/^{39}\text{Ar}$	[14]
Burpala Massif, Russia	Amphibole	298 ± 4	$^{40}\text{Ar}/^{39}\text{Ar}$	[14]
Poços de Caldas, Brazil	Phlogopite	87.1 ± 0.5	$^{40}\text{Ar}/^{39}\text{Ar}$	[15]
Poços de Caldas, Brazil	Phlogopite	86.6 ± 0.5	$^{40}\text{Ar}/^{39}\text{Ar}$	[15]

Table 3: Rb-Sr Geochronology of **Nepheline Syenites**

Location	Material Dated	Age (Ma)	Initial $^{87}\text{Sr}/^{86}\text{Sr}$	Reference
Lackner Lake Complex, Canada	Whole-rock	1078 ± 7	0.70282 ± 0.00011	[16]
Sivamalai alkaline complex, India	Whole-rock	623 ± 21	0.70376 ± 14	[17]
Straumsvola complex, Antarctica	Whole-rock (dykes)	171 ± 4.4	0.7075 ± 0.0032	[18]
Cho Don complex, Vietnam	Not Specified	~ 233	Not Specified	[3]

Table 4: Sm-Nd Geochronology of **Nepheline Syenites**

Location	Material Dated	Age (Ma)	Initial $^{143}\text{Nd}/^{144}\text{Nd}$	Reference
Berdyaush pluton, South Urals	Whole-rock, Feldspar + Nepheline, Amphibole	Not specified	Not specified	[9]
Ilímaussaq complex, Greenland	Layered nepheline syenites	Not specified	Not specified	[19][20]

Experimental Protocols

Detailed methodologies for the key geochronological dating techniques are provided below. These protocols are generalized and may require optimization based on the specific mineralogy and expected age of the sample.

U-Pb Zircon Geochronology by LA-ICP-MS

Principle: This method is based on the radioactive decay of uranium isotopes (^{238}U and ^{235}U) to stable lead isotopes (^{206}Pb and ^{207}Pb , respectively) within the crystal lattice of zircon (ZrSiO_4). Zircon readily incorporates uranium upon crystallization but excludes lead, making it an excellent geochronometer.

Protocol:

- **Sample Preparation:**
 - Crush and sieve the **nepheline syenite** sample.
 - Separate heavy minerals using a Wilfley table and heavy liquids (e.g., methylene iodide).
 - Isolate zircon crystals using a Frantz magnetic separator.
 - Hand-pick pristine, inclusion-free zircon grains under a binocular microscope.
 - Mount the selected zircons in an epoxy resin disc and polish to expose their centers.
 - Clean the mount in an ultrasonic bath with dilute nitric acid and deionized water.
- **Cathodoluminescence (CL) Imaging:**
 - Image the polished zircon grains using a scanning electron microscope equipped with a CL detector to reveal internal structures, such as zoning and inherited cores. This helps in selecting suitable spots for laser ablation.
- **LA-ICP-MS Analysis:**
 - Place the zircon mount in the laser ablation sample cell.
 - Select ablation spots on the CL images, avoiding cracks, inclusions, and inherited cores.
 - Ablate the selected spots using a focused laser beam (e.g., 193 nm ArF excimer laser).
 - Transport the ablated aerosol in a carrier gas (e.g., He) to the inductively coupled plasma mass spectrometer (ICP-MS).

- Measure the isotopic ratios of U and Pb.
- Use a standard zircon of known age (e.g., Plešovice, 94ZT) for calibration and quality control.
- Data Processing:
 - Correct for instrumental mass bias and laser-induced elemental fractionation.
 - Calculate the $^{206}\text{Pb}/^{238}\text{U}$ and $^{207}\text{Pb}/^{235}\text{U}$ ratios and their corresponding ages.
 - Plot the data on a concordia diagram to assess concordance and determine the crystallization age.[\[9\]](#)

40Ar/39Ar Geochronology

Principle: This method is a refinement of the K-Ar dating technique and is based on the radioactive decay of ^{40}K to ^{40}Ar . The sample is irradiated with neutrons to convert a known fraction of ^{39}K to ^{39}Ar . The age is then calculated from the ratio of radiogenic ^{40}Ar to the reactor-produced ^{39}Ar . This method is commonly applied to potassium-bearing minerals such as biotite, amphibole, and feldspar.

Protocol:

- Mineral Separation:
 - Crush and sieve the **nepheline syenite** sample.
 - Separate the target mineral (e.g., biotite, amphibole) using magnetic and heavy liquid separation techniques.
 - Hand-pick pure mineral grains under a binocular microscope.
- Irradiation:
 - Wrap the mineral separates in aluminum foil packets.

- Load the packets into an irradiation canister along with a neutron fluence monitor of known age (e.g., Fish Canyon Tuff sanidine).
- Irradiate the canister in a nuclear reactor for a specified duration.
- Gas Extraction and Analysis:
 - After a cooling period, load the irradiated samples into a high-vacuum gas extraction line.
 - Heat the sample in steps (step-heating) or melt it in a single step (total fusion) using a laser or a resistance furnace to release the argon gas.
 - Purify the extracted gas using getters to remove active gases (e.g., CO₂, H₂O, N₂).
 - Analyze the isotopic composition of the purified argon (⁴⁰Ar, ³⁹Ar, ³⁸Ar, ³⁷Ar, ³⁶Ar) using a noble gas mass spectrometer.
- Data Processing:
 - Correct the measured isotope ratios for atmospheric argon contamination, interfering isotopes produced during irradiation, and radioactive decay of ³⁷Ar and ³⁹Ar since irradiation.
 - Calculate an age for each temperature step in a step-heating experiment.
 - Plot the data on an age spectrum diagram (plateau age) and an isochron diagram (isochron age). A plateau is defined by three or more contiguous steps with statistically indistinguishable ages, representing the crystallization age.

Rb-Sr Geochronology

Principle: The Rb-Sr dating method is based on the beta decay of ⁸⁷Rb to ⁸⁷Sr with a half-life of approximately 48.8 billion years. This method is often applied to whole-rock samples of a cogenetic suite of rocks or to individual minerals with varying Rb/Sr ratios.

Protocol:

- Sample Selection and Preparation:

- Collect a suite of whole-rock samples from the **nepheline syenite** intrusion that are inferred to be cogenetic and have a range of Rb/Sr ratios.
- Crush the samples to a fine powder in a clean environment to avoid contamination.
- Chemical Separation:
 - Dissolve a precisely weighed aliquot of the rock powder in a mixture of HF and HNO₃.
 - Use ion-exchange chromatography to separate Rb and Sr from other elements.
- Isotopic Analysis:
 - Analyze the isotopic compositions of Rb and Sr using a thermal ionization mass spectrometer (TIMS).
 - Measure the $^{87}\text{Rb}/^{86}\text{Sr}$ and $^{87}\text{Sr}/^{86}\text{Sr}$ ratios for each sample.
- Data Processing:
 - Plot the $^{87}\text{Sr}/^{86}\text{Sr}$ ratios against the $^{87}\text{Rb}/^{86}\text{Sr}$ ratios on an isochron diagram.
 - If the samples are cogenetic and have remained a closed system, the data points will form a straight line (an isochron).
 - The age of the intrusion is calculated from the slope of the isochron, and the initial $^{87}\text{Sr}/^{86}\text{Sr}$ ratio is determined from the y-intercept.[\[16\]](#)

Sm-Nd Geochronology

Principle: This dating technique relies on the alpha decay of ^{147}Sm to ^{143}Nd , with a half-life of about 106 billion years.[\[21\]](#) Sm and Nd are rare earth elements and are relatively immobile during weathering and low-grade metamorphism, making this system robust for dating ancient rocks.[\[22\]](#)

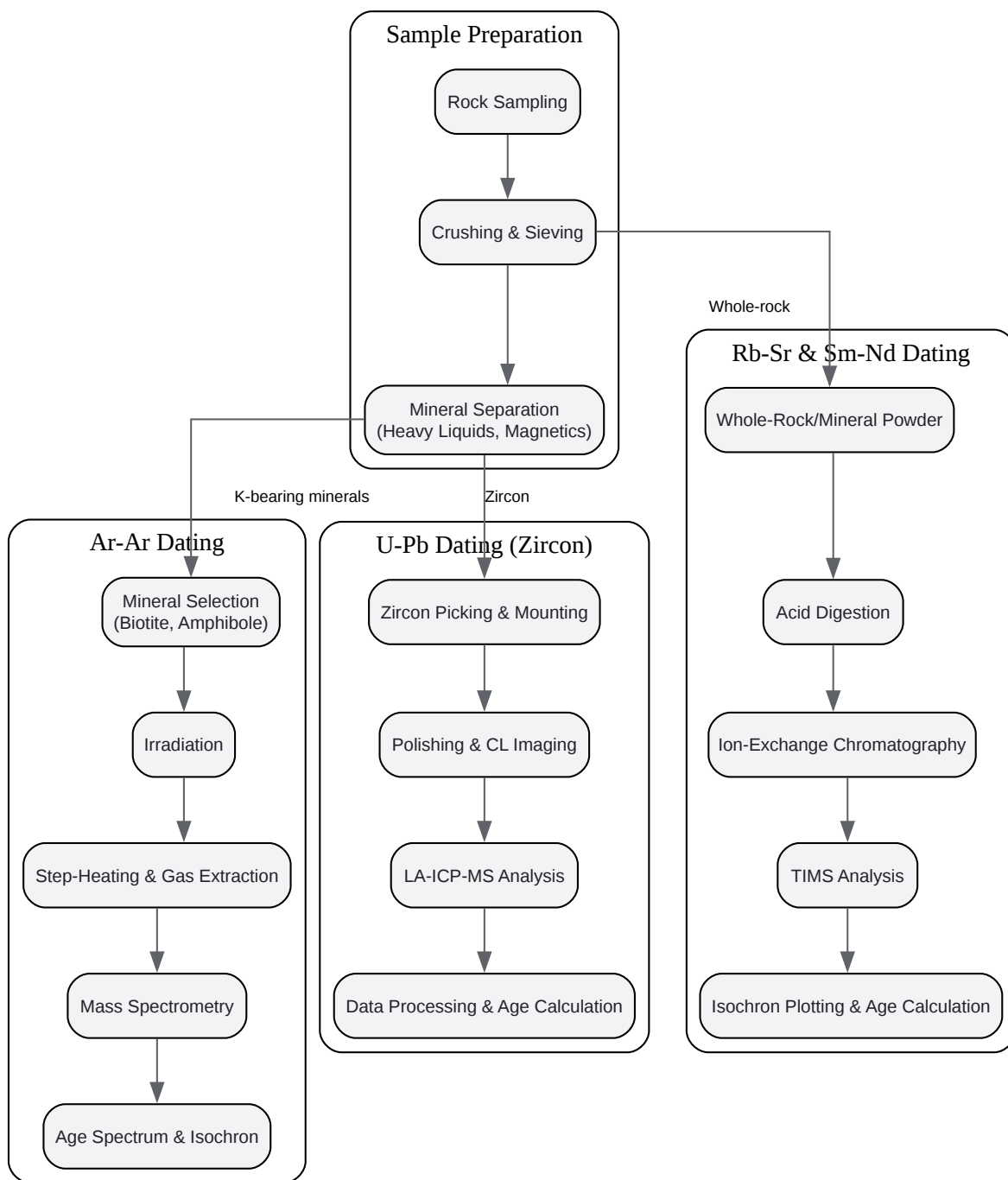
Protocol:

- Sample Preparation:

- Prepare whole-rock powders or mineral separates as described for the Rb-Sr method.
- Chemical Separation:
 - Dissolve the sample powder in a mixture of HF and HNO₃.
 - Perform a two-stage ion-exchange chromatography process to first separate the rare earth elements as a group and then to separate Sm and Nd from each other.
- Isotopic Analysis:
 - Analyze the isotopic compositions of Sm and Nd using a TIMS.
 - Measure the $^{147}\text{Sm}/^{144}\text{Nd}$ and $^{143}\text{Nd}/^{144}\text{Nd}$ ratios for each sample.
- Data Processing:
 - Plot the $^{143}\text{Nd}/^{144}\text{Nd}$ ratios against the $^{147}\text{Sm}/^{144}\text{Nd}$ ratios on an isochron diagram.
 - The age is determined from the slope of the resulting isochron, and the initial $^{143}\text{Nd}/^{144}\text{Nd}$ ratio is given by the y-intercept. This initial ratio provides information about the mantle source from which the magma was derived.[\[22\]](#)

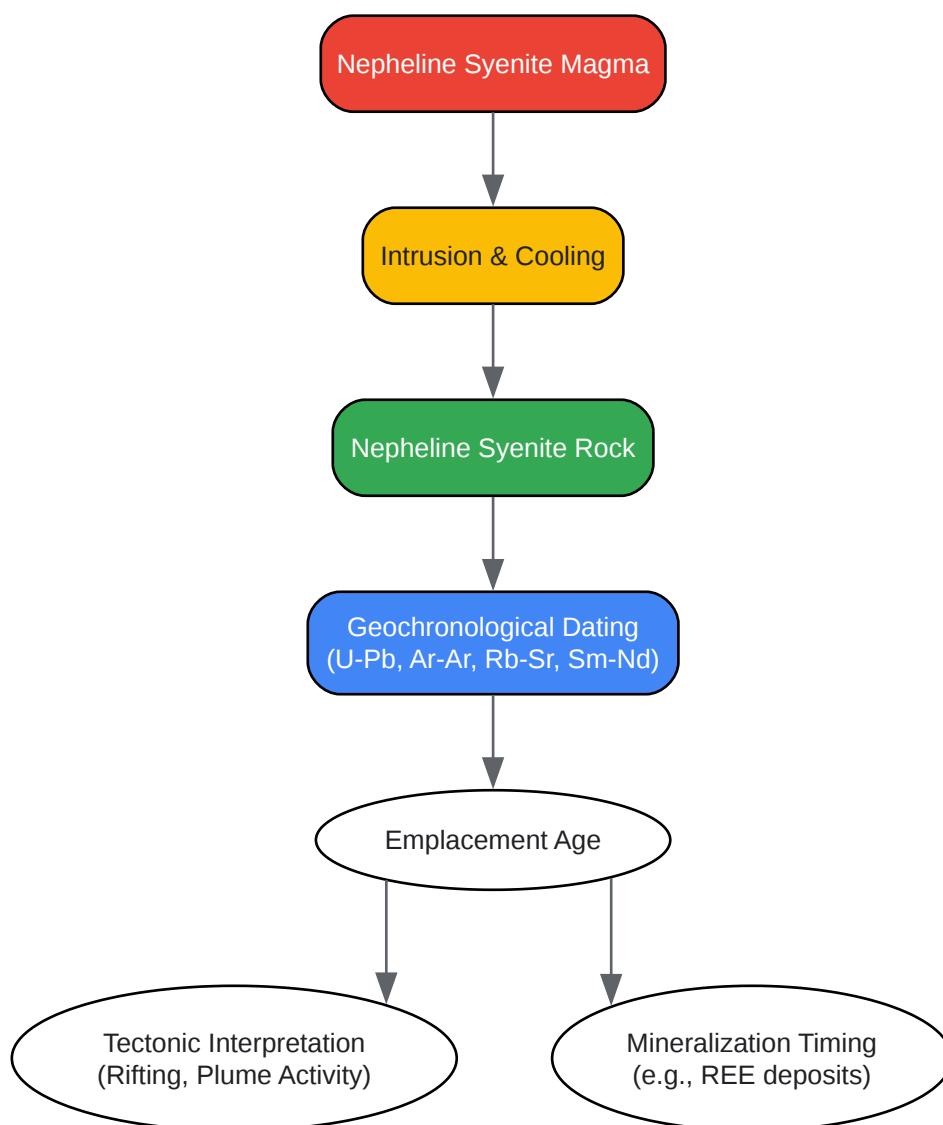
Visualizing Experimental Workflows

The following diagrams illustrate the general workflows for the described geochronological dating methods.



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Caption: General workflow for geochronological dating of **nepheline syenites**.



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Caption: Logical relationship from magma genesis to geological interpretation.

Conclusion

The geochronological dating of **nepheline syenite** intrusions provides fundamental data for a wide range of geological and economic studies. The application of multiple dating methods to different minerals and whole-rock samples can yield a comprehensive understanding of the emplacement history and subsequent thermal evolution of these alkaline igneous bodies. The protocols and data presented here serve as a valuable resource for researchers planning and executing geochronological studies on **nepheline syenites**.

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